

safety and handling precautions for Metobromuron-D6

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Compound of Interest

Compound Name: Metobromuron-D6

Cat. No.: B15352707

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An In-Depth Technical Guide to the Safety and Handling of Metobromuron-D6

Disclaimer: This document provides a detailed overview of the safety and handling precautions for Metobromuron. The information presented is extrapolated to **Metobromuron-D6**, the deuterated analog of Metobromuron. Deuterium-labeled compounds are generally expected to have similar toxicological and chemical properties to their non-labeled counterparts. However, researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier for **Metobromuron-D6** and handle the compound with the assumption that it presents hazards similar to Metobromuron.

Hazard Identification and Classification

Metobromuron is a pre-emergence herbicide from the phenylurea group that functions by inhibiting photosynthesis.^{[1][2]} While it has low mammalian toxicity, it is classified as an irritant.^[2] The primary routes of exposure are dermal (skin), ocular (eyes), inhalation, and oral ingestion.

According to the Globally Harmonized System (GHS), Metobromuron and its solutions are classified with the following hazards:

- Acute Toxicity: Harmful if swallowed.^{[3][4]}
- Eye Irritation: Causes serious eye irritation.^{[4][5]}

- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[3]

Solutions of Metobromuron, particularly in flammable solvents like acetonitrile, may also be classified as highly flammable liquids.[4][5]

Physical and Chemical Properties

The purified active ingredient of Metobromuron is a light yellow, crystalline solid with a musty, naphthalenic odor.[1] It is not flammable, explosive, or oxidizing in its solid form.[1]

Table 1: Physical and Chemical Properties of Metobromuron

Property	Value	Source
Molecular Formula	C9H11BrN2O2	[6]
Molecular Weight	259.1 g/mol	[6][7]
Appearance	White crystalline solid or powder / Colorless crystals	[6]
Melting Point	95-96 °C / 95.6 to 97.5 °C	[1][6]
Decomposition Temp.	173 °C	[1]
Water Solubility	0.329 g/L (purified water)	[1]
Log P (octanol-water)	2.48 (at pH 7.3)	[1]
Vapor Pressure	0.219 mPa (at 25°C) / 0.144 mPa (at 20°C)	[1]

Note: The molecular weight of **Metobromuron-D6** is 265.14 g/mol .[8]

Toxicological Information

Toxicological studies on Metobromuron have identified erythrocytes (red blood cells) as the primary target of toxicity, with secondary effects observed in the spleen, liver, and kidneys.[1]

Key Toxicological Findings:

- **Acute Toxicity:** Metobromuron has low acute oral, dermal, and inhalation toxicity in rats.[1] It is considered harmful if swallowed.[3]
- **Skin and Eye Irritation:** It was not found to be irritating to the skin or eyes of rabbits.[1] However, some sources classify it as an irritant, and solutions can cause serious eye irritation.[2][4][5]
- **Sensitization:** Metobromuron was found to be a skin sensitizer in guinea pigs.[1]
- **Genotoxicity & Carcinogenicity:** Based on an array of studies, Metobromuron is unlikely to have genotoxic potential and is not considered carcinogenic.[1]
- **Reproductive & Developmental Toxicity:** It was not identified as a developmental or reproductive toxicant in multi-generation studies in rats or in prenatal studies in rats and rabbits.[1]
- **Neurotoxicity & Immunotoxicity:** No evidence of neurotoxicity or immunotoxicity was observed in repeat-dose studies.[1]

Table 2: Acute Toxicity Data for Metobromuron Solution Components

Component	Species	Test Results	Source
Acetonitrile (CAS 75-05-8)	Acute: 390 mg/kg	[5]	

Safe Handling and Personal Protective Equipment (PPE)

Safe handling of **Metobromuron-D6** requires adherence to strict laboratory protocols to minimize exposure.

Engineering Controls

- **Ventilation:** Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation and inhalation of dusts and aerosols.[9]

- Ignition Sources: When handling solutions in flammable solvents, use non-sparking tools and explosion-proof equipment.^[5]^[9] Prevent fire caused by electrostatic discharge.^[9]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **Metobromuron-D6**. The minimum required PPE includes a long-sleeved shirt, long pants, socks, and closed-toe shoes.^[10]

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Specifications & Best Practices
Hands	Chemical-resistant gloves	Inspect gloves prior to use. Wash hands thoroughly after handling. The selected gloves must satisfy EU Directive 89/686/EEC and standard EN 374. [9]
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield. [3] [9] [11]	Must conform to EN 166 (EU) or NIOSH (US) standards. [9] Prescription glasses are not a substitute for safety glasses. [10]
Body	Long-sleeved lab coat or coveralls. A chemical-resistant apron is recommended when handling concentrates or solutions. [9] [12]	Wear fire/flammable resistant and impervious clothing. [9]
Respiratory	Use a full-face respirator if exposure limits are exceeded or if irritation occurs. [9]	A certified particle-filtering half mask or a half mask with appropriate filters is required if dust or aerosols are generated. [11]
Footwear	Chemical-resistant, unlined boots covering the ankles.	Pant legs should be worn outside of boots to prevent chemicals from draining into them. [10] [13]

Emergency Procedures

First Aid Measures

Immediate action is required in case of accidental exposure.

- Inhalation: Move the victim to fresh air.[9] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with soap and water.[3]
- Eye Contact: Rinse opened eyes for several minutes under running water, removing contact lenses if present and easy to do.[4][5] If irritation persists, consult a doctor.[4]
- Ingestion: Rinse mouth with water.[3] Do NOT induce vomiting.[14] Call a poison center or doctor for medical help if you feel unwell.[3][9]

Spills and Leaks

- Containment: Evacuate personnel to a safe area and keep people upwind of the spill.[9] Prevent the product from entering drains.[3]
- Cleanup: For small spills, wipe up with an absorbent material (e.g., cloth, fleece).[3] For larger spills, collect, bind, and pump off the spillage. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[9]
- Decontamination: Clean the affected surface thoroughly to remove residual contamination.[3]

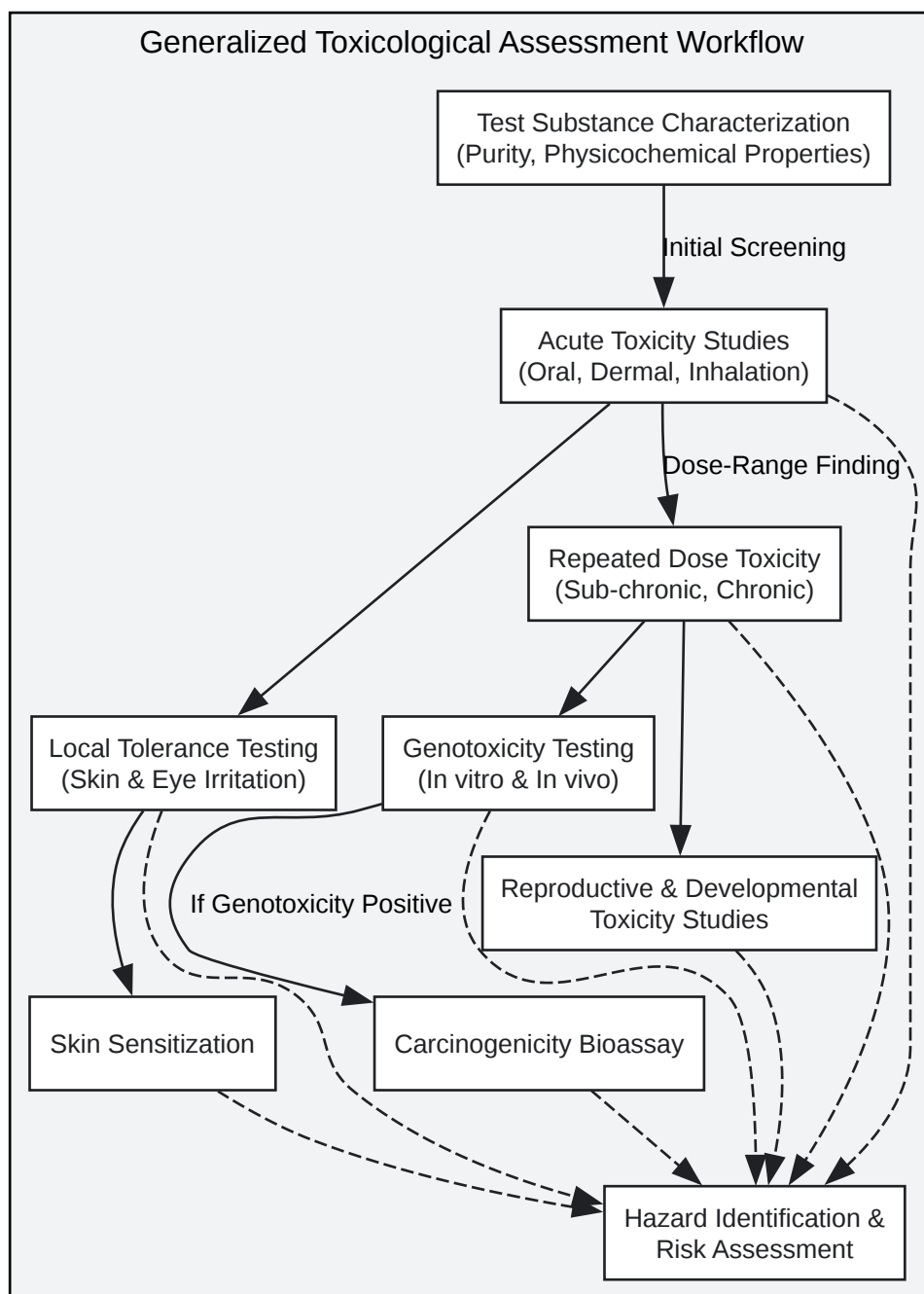
Storage and Disposal

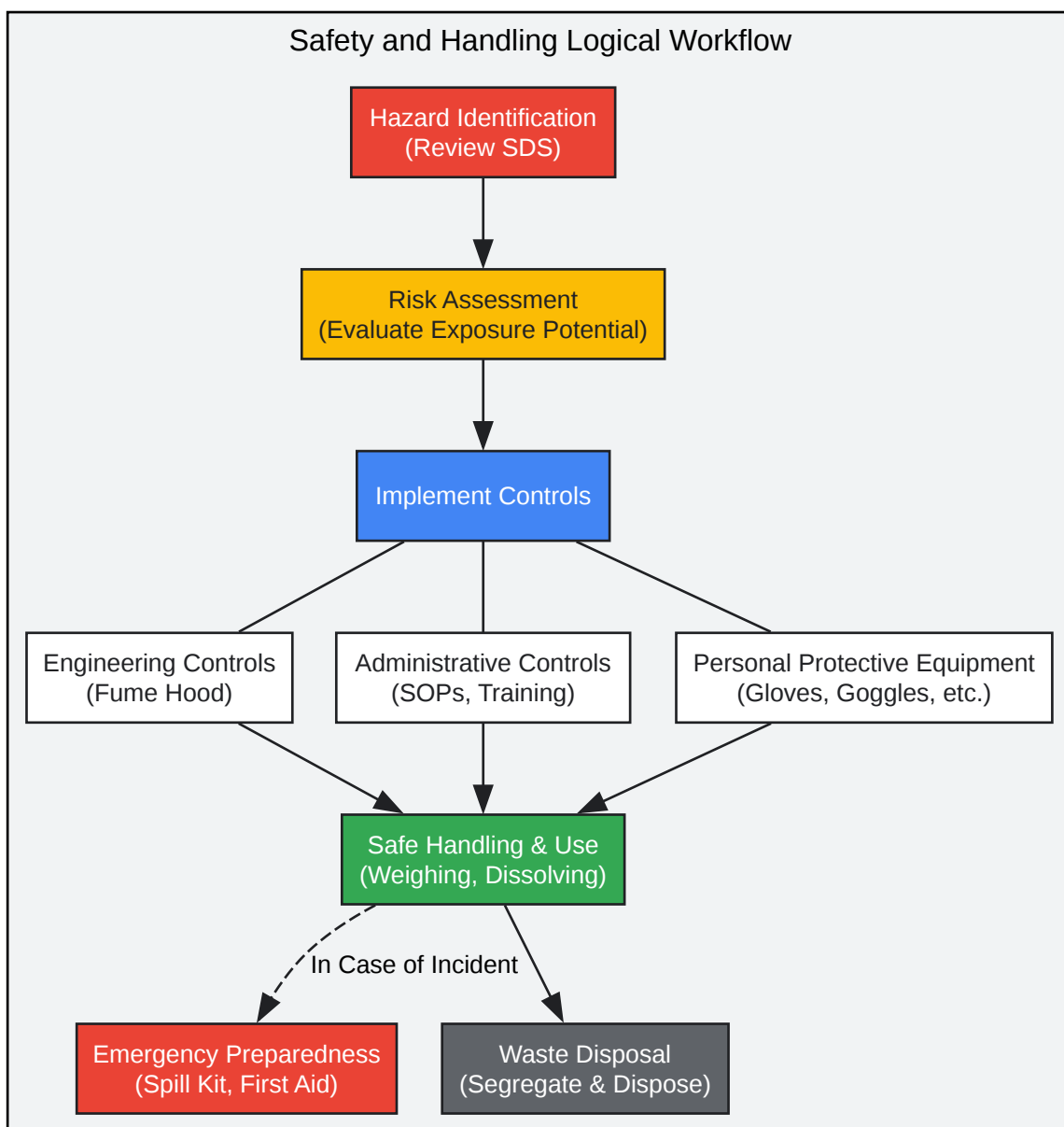
- Storage: Store in the original, tightly closed container in a dry, well-ventilated place.[3][9] Store away from incompatible materials such as strong oxidizers and strong acids.[3][6]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.[3][9] Do not reuse empty containers. [15] Hydrolysis is not a recommended disposal procedure due to the generation of toxic products. Incineration in a unit with effluent gas scrubbing is a potential disposal method.[6]

Experimental Protocols & Toxicological Assessment Workflow

Detailed experimental protocols for Metobromuron are proprietary to the manufacturers and regulatory agencies that conduct the assessments. However, the search results indicate that a standard battery of toxicological tests was performed to assess its safety.^[1] These include studies for acute toxicity (oral, dermal, inhalation), skin and eye irritation, skin sensitization, carcinogenicity, and reproductive/developmental toxicity.^[1]

Below is a generalized workflow diagram illustrating the typical sequence of toxicological assessments for a chemical like Metobromuron.





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